

physical and chemical properties of 5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine

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Compound of Interest

Compound Name: **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine**

Cat. No.: **B1323442**

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An In-depth Technical Guide on 5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Iodo-2-(Pyrrolidin-1-yl)Pyridine is a heterocyclic organic compound that incorporates both a pyridine and a pyrrolidine ring. Such scaffolds are of significant interest in medicinal chemistry and drug discovery due to their presence in a wide array of biologically active molecules.^{[1][2][3][4][5]} The pyridine moiety, a six-membered aromatic heterocycle, is a common feature in many pharmaceuticals, contributing to properties such as water solubility and hydrogen bonding capacity.^{[4][5]} Similarly, the pyrrolidine ring, a five-membered saturated nitrogen heterocycle, is a versatile scaffold that allows for three-dimensional exploration of chemical space, which is crucial for optimizing interactions with biological targets.^{[1][2]} The presence of an iodine atom provides a site for further functionalization through various cross-coupling reactions, making this compound a potentially valuable building block in the synthesis of more complex molecules.

This technical guide provides a summary of the known physical and chemical properties of **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine**, along with safety information. Due to the limited availability of detailed experimental and biological data in peer-reviewed literature, this document also

outlines a general synthetic approach and a conceptual workflow for its application in drug discovery.

Core Physical and Chemical Properties

The quantitative data for **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine** are summarized in the table below. This information is primarily sourced from chemical supplier databases, as dedicated research publications with extensive characterization are not readily available.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ IN ₂	[6][7]
Molecular Weight	274.10 g/mol	[6][7]
CAS Number	494771-62-9	[6][7]
Appearance	Solid	[6][7]
Melting Point	104-109 °C	[6]
Boiling Point	Not reported	
Solubility	Not reported	
pKa	Not reported	
Sensitivity	Light Sensitive	[7]

Chemical Reactivity and Stability

Based on its structure, **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine** is expected to exhibit reactivity characteristic of both iodo-pyridines and N-substituted pyrrolidines. The iodine atom on the pyridine ring is a key functional group that can participate in various palladium-catalyzed cross-coupling reactions, such as Suzuki, Sonogashira, and Buchwald-Hartwig amination reactions. This makes the compound a useful intermediate for the synthesis of more complex substituted pyridines.

The compound is noted to be light-sensitive, and appropriate storage conditions, protected from light, are recommended to maintain its stability.[7]

Safety and Handling

5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine is classified as a hazardous substance. The available safety data is summarized below.

Hazard Information	Details	Source(s)
GHS Pictogram	GHS07 (Exclamation mark)	[6]
GHS Signal Word	Warning	[6]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[6]
Precautionary Statements	P261, P264, P270, P301+P312, P302+P352, P305+P351+P338	[6]
Hazard Codes	Xi (Irritant), Xn (Harmful)	[7]
Risk Statements	22 (Harmful if swallowed), 36/37/38 (Irritating to eyes, respiratory system and skin)	[7]
Safety Statements	7/9 (Keep container tightly closed and in a well-ventilated place), 24/25 (Avoid contact with skin and eyes), 26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), 36/37/39 (Wear suitable protective clothing, gloves and eye/face protection), 51 (Use only in well-ventilated areas)	[7]

It is recommended to handle this compound in a well-ventilated area, using appropriate personal protective equipment, including gloves and safety goggles.

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine** are not extensively described in the available scientific literature. However, a general method for the synthesis of related 2-(pyrrolidin-1-yl)pyridines involves the nucleophilic aromatic substitution of a dihalopyridine with pyrrolidine.

General Synthetic Approach: Nucleophilic Aromatic Substitution

A plausible synthetic route to **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine** is the reaction of 2,5-diiodopyridine with pyrrolidine. In this reaction, the pyrrolidine acts as a nucleophile, displacing one of the iodine atoms on the pyridine ring. The greater electrophilicity of the C2 position in the pyridine ring generally favors substitution at this position.

Reaction Scheme:

Illustrative Experimental Procedure (Hypothetical):

- To a solution of 2,5-diiodopyridine (1 equivalent) in a suitable solvent such as N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO), add pyrrolidine (1.1-1.5 equivalents).
- A non-nucleophilic base, such as potassium carbonate or cesium carbonate, may be added to scavenge the hydroiodic acid (HI) formed during the reaction.
- The reaction mixture is heated to a temperature between 80-120 °C and monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, the reaction mixture is cooled to room temperature and diluted with water.
- The product is extracted with an organic solvent such as ethyl acetate.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.

- The crude product can be purified by column chromatography on silica gel.

Note: This is a generalized protocol and the optimal reaction conditions (solvent, temperature, reaction time, and purification method) would need to be determined empirically.

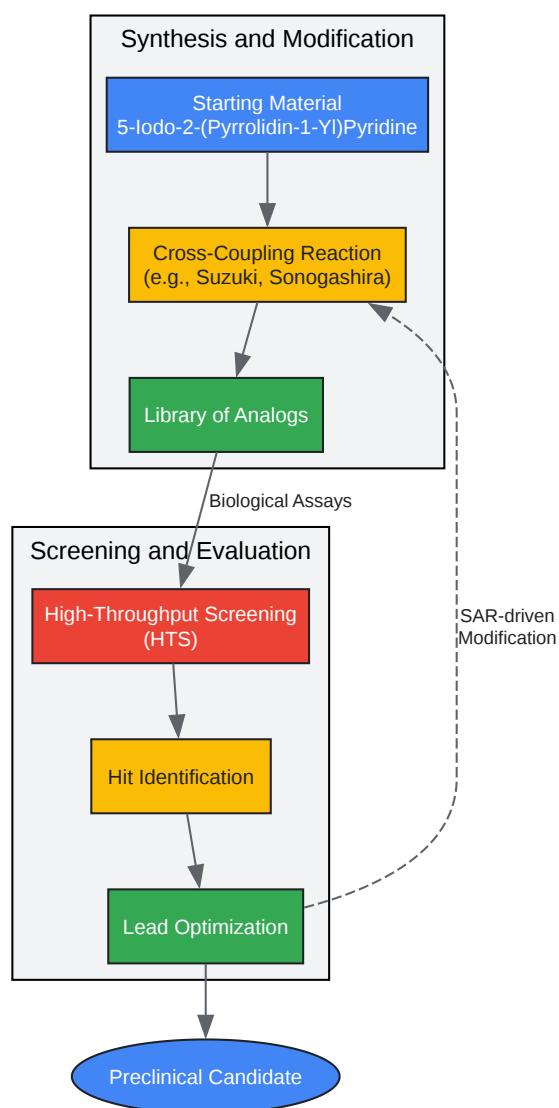
Biological Activity and Applications in Drug Discovery

There is no specific information in the available literature regarding the biological activity or signaling pathway modulation of **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine**. However, the constituent scaffolds are prevalent in many pharmacologically active compounds.^{[1][2][3][4][5]} The pyrrolidine ring is a key component of various drugs, including inhibitors of dipeptidyl peptidase-4 (DPP-4) and certain antiviral agents.^{[1][2]} The pyridine ring is also a common pharmacophore in a wide range of therapeutic agents.^{[4][5]}

Given its structure, **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine** is best categorized as a building block for the synthesis of more complex molecules in the context of drug discovery. The iodo-substituent provides a handle for introducing further diversity into the molecule through cross-coupling reactions, allowing for the exploration of structure-activity relationships (SAR).

Visualizations

Conceptual Workflow for the Application of 5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine in Drug Discovery

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Caption: Conceptual workflow for the use of **5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine** in drug discovery.

Conclusion

5-Iodo-2-(Pyrrolidin-1-Yl)Pyridine is a chemical compound with potential utility as a synthetic intermediate in the field of medicinal chemistry. Its physical and chemical properties are primarily documented in supplier catalogs, with limited in-depth studies available in the public domain. The presence of both a pyrrolidine and an iodinated pyridine moiety makes it an attractive starting point for the generation of compound libraries for drug discovery programs. Further research is required to fully characterize this compound and to explore its potential biological activities.

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